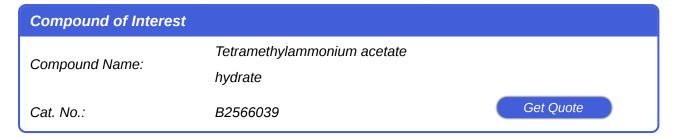


A Comprehensive Technical Guide to the Physical Properties of Tetramethylammonium Acetate Hydrate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **tetramethylammonium acetate hydrate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and logical workflows.

Core Physical and Chemical Properties

Tetramethylammonium acetate hydrate is a quaternary ammonium salt that exists in various states of hydration. Its properties can vary slightly depending on the number of water molecules present in the crystal structure. The monohydrate is a commonly referenced form.



Property	Data	Citations
Chemical Name	Tetramethylammonium acetate hydrate	[1]
Synonyms	TMAA hydrate, N,N,N- Trimethylmethanaminium acetate hydrate	[2]
Appearance	White to off-white crystalline solid or powder.[3]	[3]
Molecular Formula	C ₆ H ₁₅ NO ₂ ·xH ₂ O (General) C ₆ H ₁₇ NO ₃ (Monohydrate)	[4][5]
Molecular Weight	133.19 g/mol (Anhydrous) 151.21 g/mol (Monohydrate)	[6][7][8]
Melting Point	Reported as 184 °C with decomposition for the anhydrous form.[6][9][10] The hydrate's melting point is influenced by the loss of water upon heating.	[6][9][10]
Solubility	Highly soluble in water.[9][11] Soluble in polar organic solvents such as methanol and ethanol.[11] Limited solubility in non-polar solvents.[11]	[9][11]
Hygroscopicity	Hygroscopic, readily absorbs moisture from the air.[9]	[9]
CAS Number	10581-12-1 (Anhydrous) 1266615-86-4 (Hydrate)	[6][12]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **tetramethylammonium acetate hydrate** are not extensively published. However, standard



methodologies for hygroscopic and hydrated compounds are applicable.

Synthesis of Tetramethylammonium Acetate

A general procedure for the synthesis of tetramethylammonium acetate involves the reaction of tetramethylammonium hydroxide with glacial acetic acid.[2]

Materials:

- Tetramethylammonium hydroxide (e.g., 25% solution in methanol)
- Glacial acetic acid
- Methanol
- Diethyl ether

Procedure:

- Dissolve equimolar amounts of glacial acetic acid and tetramethylammonium hydroxide in methanol.
- Stir the reaction mixture at a moderately elevated temperature (e.g., 40°C) for several hours. [2]
- After the reaction is complete, filter the solution.
- Remove the solvent using a rotary evaporator, which will likely result in a viscous oil that gradually solidifies.[2]
- Remove any residual solvent under high vacuum to yield the solid product.[2]
- Wash the resulting white solid with diethyl ether and dry under vacuum.[2]

Determination of Melting Point

The melting point of **tetramethylammonium acetate hydrate** can be determined using a standard capillary melting point apparatus. Given its hygroscopic nature and the potential for dehydration, careful sample preparation is crucial.



Materials:

- · Tetramethylammonium acetate hydrate
- Capillary tubes
- Melting point apparatus

Procedure:

- Ensure the **tetramethylammonium acetate hydrate** sample is finely powdered.
- Quickly pack the dry sample into a capillary tube to a height of 2-3 mm.
- If the sample is particularly hygroscopic, the open end of the capillary tube can be sealed.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a controlled rate. A slower heating rate (e.g., 1-2 °C per minute) near the
 expected melting point will yield a more accurate reading.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range represents the melting point.
 Note any decomposition (e.g., color change, gas evolution).

Determination of Solubility

The solubility of **tetramethylammonium acetate hydrate** can be determined by preparing a saturated solution and measuring the concentration of the dissolved salt.

Materials:

- Tetramethylammonium acetate hydrate
- Solvent (e.g., water, ethanol)
- Stir plate and stir bar
- Constant temperature bath



- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Means of analysis (e.g., gravimetric analysis, titration)

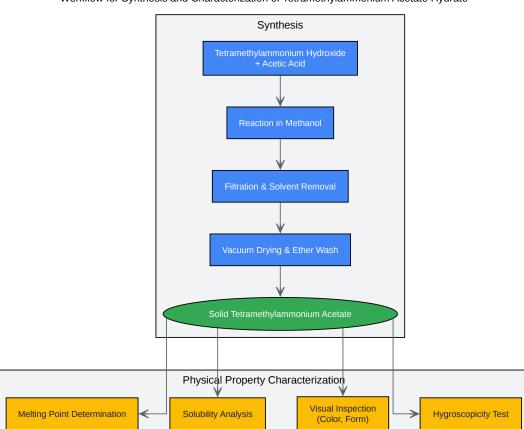
Procedure:

- Add an excess amount of tetramethylammonium acetate hydrate to a known volume of the solvent in a sealed container.
- Place the container in a constant temperature bath and stir the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully extract a known volume of the supernatant (the saturated solution) using a filtered syringe to avoid transferring any solid particles.
- Determine the mass of the extracted solution.
- Evaporate the solvent from the extracted solution and weigh the remaining solid residue.
- Calculate the solubility in terms of grams of solute per 100 grams of solvent or moles of solute per liter of solution.

Logical Workflow Diagram

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of the physical properties of **tetramethylammonium acetate hydrate**.





Workflow for Synthesis and Characterization of Tetramethylammonium Acetate Hydrate

Click to download full resolution via product page

Caption: Synthesis and physical characterization workflow.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Tetramethylammonium acetate synthesis chemicalbook [chemicalbook.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. Tetramethylammonium acetate monohydrate | 10581-12-1 | FT37551 [biosynth.com]
- 5. tetramethylammonium hydroxide tmah: Topics by Science.gov [science.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. thinksrs.com [thinksrs.com]
- 9. A new method for determining the solubility of salts in aqueous solutions at elevated temperatures [pubs.usgs.gov]
- 10. Quaternary ammonium salt hydrates: a new ionic former for structure-H clathrate hydrate
 NRC Publications Archive Canada.ca [nrc-publications.canada.ca]
- 11. researchgate.net [researchgate.net]
- 12. Tetramethylammonium acetate hydrate | Biochemical Assay Reagents | 1266615-86-4 |
 Invivochem [invivochem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Tetramethylammonium Acetate Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2566039#what-are-the-physical-properties-of-tetramethylammonium-acetate-hydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com